

3-(2-Chlorophenyl)pyrrolidine hydrochloride molecular structure and weight

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Compound of Interest

Compound Name: 3-(2-Chlorophenyl)pyrrolidine
hydrochloride

Cat. No.: B1388264

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An In-Depth Technical Guide to **3-(2-Chlorophenyl)pyrrolidine Hydrochloride**

Introduction

3-(2-Chlorophenyl)pyrrolidine hydrochloride is a specialized chemical compound of significant interest to the scientific community, particularly those in pharmaceutical and medicinal chemistry. The core of this molecule is the pyrrolidine ring, a five-membered nitrogen-containing heterocycle that is a ubiquitous scaffold in a vast array of natural products, alkaloids, and synthetic drugs.^{[1][2]} The pyrrolidine structure provides a three-dimensional framework that is rich in sp^3 -hybridized carbons, a feature increasingly sought after in modern drug design to improve clinical success rates by "escaping flatland" chemistry.

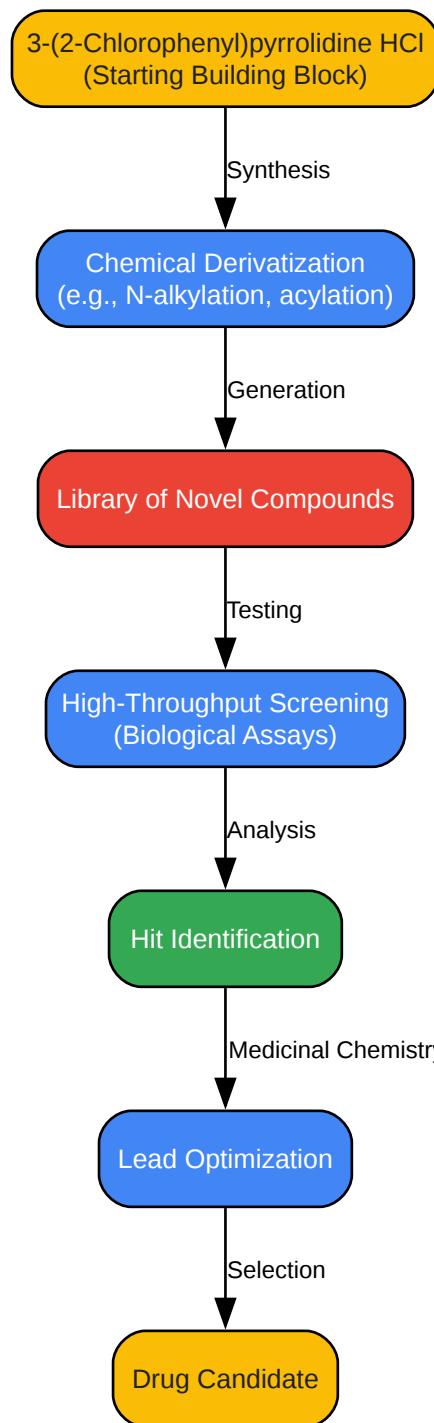
The strategic placement of a 2-chlorophenyl group at the third position of the pyrrolidine ring introduces specific steric and electronic properties. This substitution pattern makes the compound a valuable and versatile building block for creating complex molecules with potential therapeutic effects, especially in the realm of neuroscience.^[3] This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, synthesis, and key applications of **3-(2-Chlorophenyl)pyrrolidine hydrochloride** for professionals in research and drug development.

Section 1: Molecular Profile and Physicochemical Properties

A thorough understanding of a compound's fundamental characteristics is the bedrock of its effective application in research and synthesis. This section details the molecular structure and key physical and chemical data for **3-(2-Chlorophenyl)pyrrolidine hydrochloride**.

Molecular Structure

The compound consists of a central pyrrolidine ring. A phenyl group, substituted with a chlorine atom at the ortho-position (position 2), is attached to the carbon at position 3 of the pyrrolidine ring. The molecule is supplied as a hydrochloride salt, where the pyrrolidine nitrogen is protonated and associated with a chloride ion. This salt form typically enhances stability and improves handling characteristics, such as solubility in aqueous media.



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